

Dalbavancin (hydrochloride) In Vitro Susceptibility Testing: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dalbavancin (hydrochloride)*

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Introduction

Dalbavancin is a second-generation lipoglycopeptide antibiotic with potent bactericidal activity against a broad range of Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).[1][2] Its extended half-life allows for once-weekly dosing, offering a significant advantage in treating acute bacterial skin and skin structure infections (ABSSSI).[1] Accurate in vitro susceptibility testing is crucial for clinical decision-making, surveillance studies, and drug development. This document provides detailed protocols for the standardized methods of determining the minimum inhibitory concentration (MIC) of dalbavancin.

Mechanism of Action

Dalbavancin inhibits bacterial cell wall synthesis by binding to the D-alanyl-D-alanine terminus of peptidoglycan precursors.[3] This action blocks the transglycosylation and transpeptidation steps in cell wall biosynthesis, leading to cell death. The lipophilic side chain of dalbavancin anchors the molecule to the bacterial cell membrane, enhancing its activity.[3]

Diagram 1: Mechanism of action of Dalbavancin.

Quantitative Data Summary

Antimicrobial Susceptibility Test Interpretive Criteria

The following tables summarize the minimum inhibitory concentration (MIC) breakpoints for dalbavancin as established by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Table 1: CLSI MIC Breakpoints for Dalbavancin

Organism	Susceptible (S) (µg/mL)	Intermediate (I) (µg/mL)	Resistant (R) (µg/mL)
Staphylococcus aureus (including methicillin-resistant isolates)	≤ 0.25	-	-
Streptococcus pyogenes	≤ 0.25	-	-
Streptococcus agalactiae	≤ 0.25	-	-
Streptococcus anginosus group	≤ 0.25	-	-
Enterococcus faecalis (vancomycin-susceptible isolates only)	≤ 0.25	-	-
Source: CLSI M100 documents. [4] [5] [6]			

Table 2: EUCAST MIC Breakpoints for Dalbavancin

Organism	Susceptible (S) (µg/mL)	Resistant (R) (µg/mL)
Staphylococcus spp.	≤ 0.125	> 0.125
Streptococcus groups A, B, C, and G	≤ 0.125	> 0.125
Viridans group streptococci	≤ 0.125	> 0.125

Source: EUCAST Breakpoint Tables.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Quality Control (QC) Ranges

Routine quality control testing is essential to ensure the accuracy of susceptibility test results. The acceptable MIC ranges for reference QC strains are provided below.

Table 3: Dalbavancin Quality Control MIC Ranges (µg/mL)

QC Strain	CLSI MIC Range	EUCAST MIC Range
Staphylococcus aureus ATCC® 29213	0.03 - 0.12	Not specified
Enterococcus faecalis ATCC® 29212	0.03 - 0.12	Not specified
Streptococcus pneumoniae ATCC® 49619	0.008 - 0.03	Not specified

Source: CLSI M100 documents and FDA documentation.[\[10\]](#)[\[11\]](#)

In Vitro Activity of Dalbavancin

The following table summarizes the in vitro activity of dalbavancin against a range of Gram-positive organisms, presented as MIC₅₀ and MIC₉₀ values (the MICs at which 50% and 90% of isolates are inhibited, respectively).

Table 4: Dalbavancin MIC₅₀ and MIC₉₀ Data (µg/mL)

Organism	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
Staphylococcus aureus (all isolates)	0.03 - 0.06	0.03 - 0.06
Methicillin-susceptible S. aureus (MSSA)	0.03	0.06
Methicillin-resistant S. aureus (MRSA)	0.06	0.06
Coagulase-negative staphylococci (CoNS)	0.06	0.12
Enterococcus faecalis (vancomycin-susceptible)	0.06	0.06
Enterococcus faecium (vancomycin-susceptible)	0.06	0.12
β-hemolytic streptococci	≤0.03	0.03
Viridans group streptococci	≤0.03	0.03

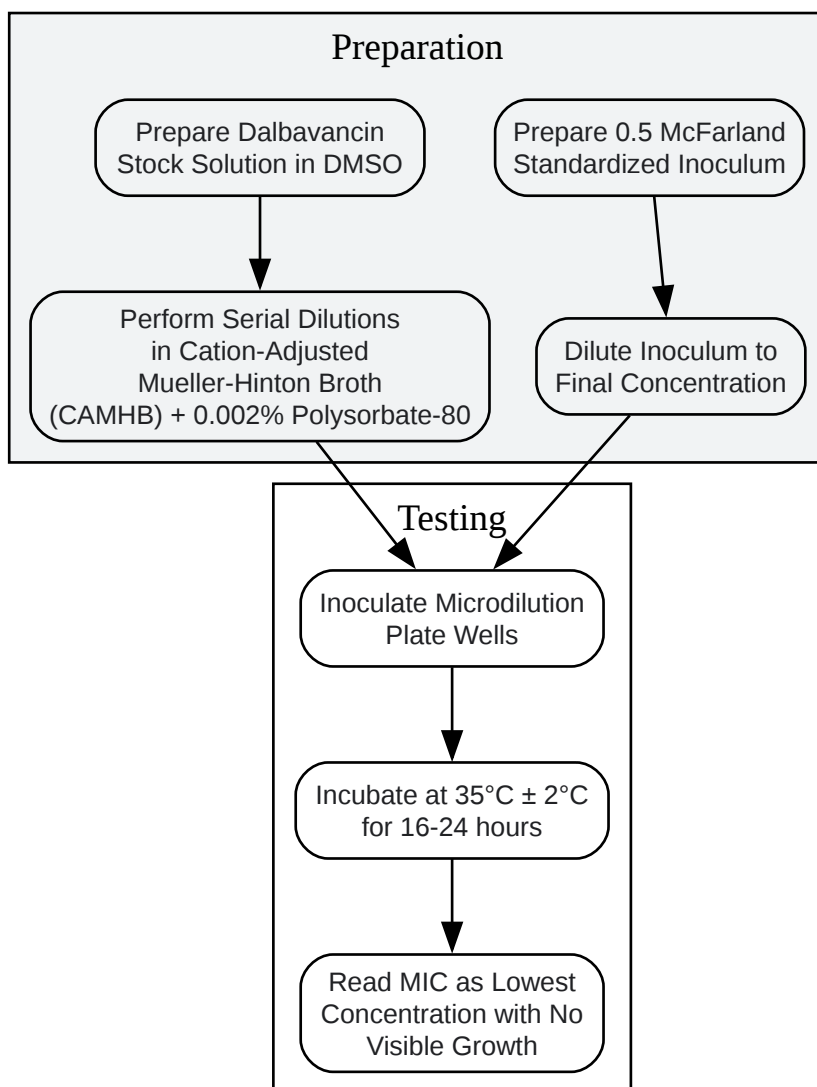
Source: Data compiled from multiple surveillance studies.

[\[2\]](#)[\[3\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocols

Broth Microdilution Method

The reference method for determining dalbavancin MICs is broth microdilution, following CLSI and ISO standards.



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Diagram 2: Broth microdilution workflow for Dalbavancin.

Materials:

- Dalbavancin hydrochloride analytical standard
- Dimethyl sulfoxide (DMSO)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- Polysorbate 80 (P-80)

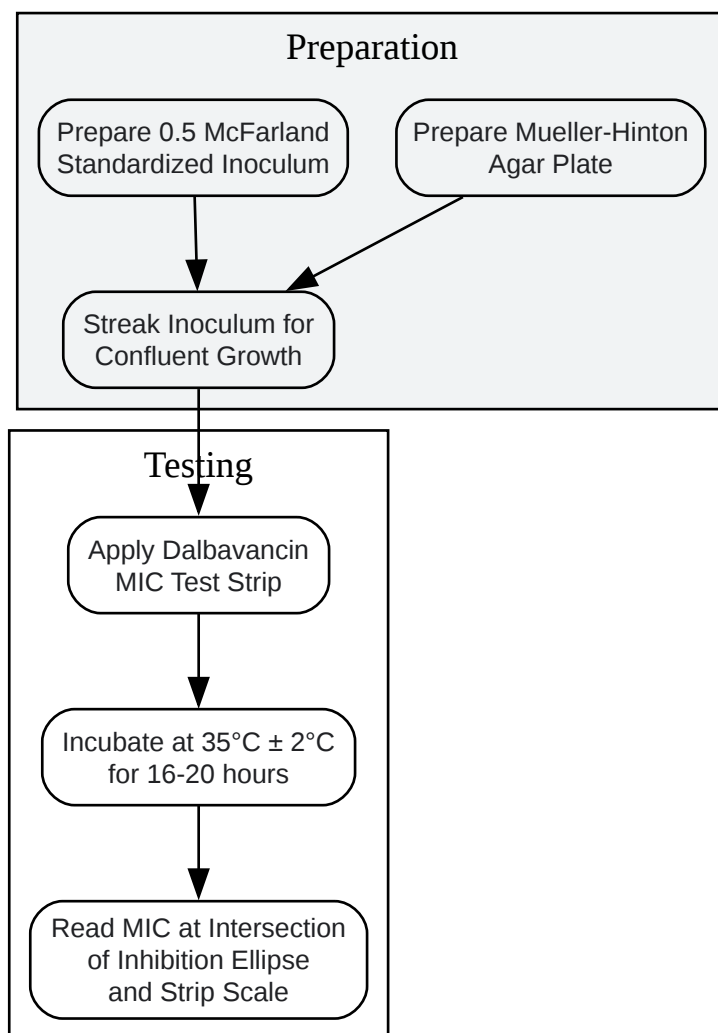
- Sterile 96-well microtiter plates
- Bacterial isolates for testing
- QC strains (e.g., *S. aureus* ATCC® 29213, *E. faecalis* ATCC® 29212, *S. pneumoniae* ATCC® 49619)
- 0.5 McFarland turbidity standard
- Sterile saline or broth
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Protocol:

- Dalbavancin Stock Solution: Prepare a stock solution of dalbavancin in DMSO. The final concentration of DMSO in the test wells should not exceed 1%.
- Working Solutions: Perform serial twofold dilutions of the dalbavancin stock solution in CAMHB supplemented with 0.002% (v/v) polysorbate-80. The addition of P-80 is critical for accurate and reproducible results.[15]
- Inoculum Preparation: From a fresh (18-24 hour) culture, select several colonies and suspend them in sterile saline or broth. Adjust the turbidity to match a 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- Inoculum Dilution: Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in the microtiter wells.
- Inoculation: Dispense 50 μL of the appropriate dalbavancin dilution into each well of the microtiter plate. Add 50 μL of the diluted bacterial inoculum to each well. Include a growth control well (broth and inoculum only) and a sterility control well (broth only).
- Incubation: Incubate the plates in ambient air at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours for staphylococci and enterococci, and 20-24 hours for streptococci.
- Reading Results: The MIC is the lowest concentration of dalbavancin that completely inhibits visible growth of the organism.

MIC Test Strip (Etest) Method

The MIC test strip method is a gradient diffusion technique that provides a quantitative MIC value. It has shown good agreement with the broth microdilution method for dalbavancin.[15]



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Diagram 3: MIC test strip (Etest) workflow.

Materials:

- Dalbavancin MIC test strips
- Mueller-Hinton agar (MHA) plates (with 5% sheep blood for streptococci)

- Bacterial isolates and QC strains
- 0.5 McFarland turbidity standard
- Sterile saline or broth
- Sterile swabs
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Protocol:

- **Inoculum Preparation:** Prepare a standardized inoculum as described for the broth microdilution method.
- **Inoculation:** Dip a sterile swab into the standardized inoculum and remove excess fluid by pressing against the inside of the tube. Swab the entire surface of the MHA plate three times, rotating the plate approximately 60 degrees between each streaking to ensure even, confluent growth.
- **Strip Application:** Allow the agar surface to dry for 5-15 minutes. Using sterile forceps, apply the dalbavancin MIC test strip to the center of the inoculated plate with the MIC scale facing upwards.
- **Incubation:** Incubate the plates in an inverted position at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours.
- **Reading Results:** After incubation, an elliptical zone of inhibition will be visible. Read the MIC value at the point where the lower edge of the inhibition ellipse intersects the MIC scale on the strip.[\[15\]](#)

Disk Diffusion Method

The disk diffusion method is not recommended for determining dalbavancin susceptibility due to its unreliability and the lack of established interpretive criteria.[\[10\]](#) The large molecular size of dalbavancin results in poor diffusion through agar, leading to inconsistent and inaccurate zone diameters. For this reason, a detailed protocol is not provided, and broth microdilution or the MIC test strip method should be used instead.

Conclusion

Standardized in vitro susceptibility testing of dalbavancin is essential for its effective clinical use and for monitoring the emergence of resistance. The broth microdilution method is the reference standard, while the MIC test strip method provides a reliable alternative. Adherence to the detailed protocols and quality control measures outlined in this document will ensure the generation of accurate and reproducible susceptibility data for dalbavancin.

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References

- [1. liofilchem.net \[liofilchem.net\]](http://liofilchem.net)
- [2. Update on the in vitro activity of dalbavancin against indicated species \(Staphylococcus aureus, Enterococcus faecalis, \$\beta\$ -hemolytic streptococci, and Streptococcus anginosus group\) collected from United States hospitals in 2017-2019 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. can-r.com \[can-r.com\]](http://can-r.com)
- [4. labors.at \[labors.at\]](http://labors.at)
- [5. pid-el.com \[pid-el.com\]](http://pid-el.com)
- [6. unmc.edu \[unmc.edu\]](http://unmc.edu)
- [7. megumed.de \[megumed.de\]](http://megumed.de)
- [8. EUCAST: Clinical Breakpoint Tables \[eucast.org\]](http://eucast.org)
- [9. EUCAST: Dalbavancin MIC distributions and ECOFFs \[eucast.org\]](http://eucast.org)
- [10. accessdata.fda.gov \[accessdata.fda.gov\]](http://accessdata.fda.gov)
- [11. darvashco.com \[darvashco.com\]](http://darvashco.com)
- [12. academic.oup.com \[academic.oup.com\]](http://academic.oup.com)
- [13. journals.asm.org \[journals.asm.org\]](http://journals.asm.org)

- [14. Antimicrobial Activity of Dalbavancin against Staphylococcus aureus with Decreased Susceptibility to Glycopeptides, Daptomycin, and/or Linezolid from U.S. Medical Centers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. journals.asm.org \[journals.asm.org\]](#)
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